Spectroscopic Profile of 3-Amino-1-methylpyrazole Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name:	*3-Amino-1-methylpyrazole hydrochloride*
CAS No.:	*127107-29-3*
Cat. No.:	*B599504*

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This technical guide provides an in-depth analysis of the spectroscopic data for **3-amino-1-methylpyrazole hydrochloride** ($C_4H_7N_3 \cdot HCl$), a key intermediate in pharmaceutical and chemical synthesis. This document is intended for researchers, scientists, and drug development professionals, offering a detailed interpretation of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. While direct experimental spectra for the hydrochloride salt are not widely available in public repositories, this guide will leverage the available data for the free base, 3-amino-1-methylpyrazole, and apply fundamental spectroscopic principles to predict and interpret the data for the hydrochloride form.

Molecular Structure and Properties

3-Amino-1-methylpyrazole hydrochloride is the salt of the heterocyclic amine, 3-amino-1-methylpyrazole. The formation of the hydrochloride salt enhances the compound's stability and solubility in aqueous media, which is often advantageous in various synthetic applications.

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- Molecular Formula: $C_4H_7N_3 \cdot HCl$[1]
- Molecular Weight: 133.58 g/mol [1]
- Appearance: Solid[1]
- Melting Point: 203-208 °C (with decomposition)[1]

The structure of the protonated form is crucial for understanding its spectroscopic characteristics. Protonation is expected to occur at the exocyclic amino group, creating an ammonium salt.

Caption: Chemical structure of **3-Amino-1-methylpyrazole Hydrochloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. The following sections detail the expected ^1H and ^{13}C NMR spectra of **3-amino-1-methylpyrazole hydrochloride**, based on the known spectrum of its free base.

^1H NMR Spectroscopy

The ^1H NMR spectrum of the free base, 3-amino-1-methylpyrazole, in $CDCl_3$ provides a reference for our analysis.[2] Upon formation of the hydrochloride salt and dissolution in a polar aprotic solvent like DMSO-d_6, significant changes in the chemical shifts are anticipated due to the protonation of the amino group.

Experimental Data for 3-Amino-1-methylpyrazole (Free Base) in $CDCl_3$:[2] (Note: Precise peak assignments from the raw spectrum are interpretive.)

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Proton	Expected Chemical Shift (ppm)	Multiplicity	Integration
CH_3	~3.6	Singlet	3H
NH_2	Broad singlet	2H	
H4	~5.5	Doublet	1H
H5	~7.1	Doublet	1H

Predicted ^{1}H NMR Spectrum of **3-Amino-1-methylpyrazole Hydrochloride** in DMSO-d_6:

The protonation of the amino group to form an ammonium salt ($-NH_3^+$) will lead to a significant downfield shift of the attached protons. The protons on the pyrazole ring will also be affected due to the increased electron-withdrawing nature of the ammonium group.

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Proton	Predicted Chemical Shift (ppm)	Multiplicity	Rationale
CH_3	3.7 - 3.9	Singlet	A slight downfield shift is expected due to the overall increase in the positive charge on the molecule.
NH_3^+	8.0 - 9.0	Broad singlet	The protons of the ammonium group are significantly deshielded and will appear as a broad signal that may exchange with residual water in the solvent.
H4	6.0 - 6.3	Doublet	A noticeable downfield shift is predicted due to the electron-withdrawing effect of the -NH_3^+ group at the adjacent carbon.
H5	7.5 - 7.8	Doublet	A downfield shift is also expected for this proton, influenced by the overall positive charge on the ring system.

Experimental Protocol for NMR Spectroscopy:

- Dissolve approximately 10-20 mg of **3-amino-1-methylpyrazole hydrochloride** in 0.5-0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6).
- Transfer the solution to a 5 mm NMR tube.

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- Acquire the ^{1}H NMR spectrum on a 400 MHz or higher field NMR spectrometer.
- Reference the spectrum to the residual solvent peak of DMSO-d_6 at 2.50 ppm.[3]

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will also reflect the changes in the electronic environment upon protonation.

Predicted ^{13}C NMR Spectrum of **3-Amino-1-methylpyrazole Hydrochloride** in DMSO-d_6:

Carbon	Predicted Chemical Shift (ppm)	Rationale
CH_3	35 - 40	The methyl carbon is expected to show a minor downfield shift.
C3	145 - 150	This carbon, bonded to the ammonium group, will experience a significant downfield shift due to the strong electron-withdrawing effect.
C4	95 - 100	A downfield shift is anticipated for this carbon as well, though to a lesser extent than C3.
C5	130 - 135	The chemical shift of this carbon will also be influenced by the overall positive charge, resulting in a downfield shift.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule. The IR spectrum of **3-amino-1-methylpyrazole hydrochloride** will differ from that of the free base primarily in the N-H stretching and bending regions.

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Key IR Absorptions for 3-Amino-1-methylpyrazole (Free Base): Based on typical values for primary amines and pyrazoles.

Functional Group	Wavenumber (cm^{-1})	Description
N-H stretch	3400 - 3200	Two bands for the symmetric and asymmetric stretching of the primary amine.
C-H stretch (aromatic)	3150 - 3000	Stretching vibrations of the C-H bonds on the pyrazole ring.
C-H stretch (aliphatic)	3000 - 2850	Stretching vibrations of the methyl group.
C=N, C=C stretch	1650 - 1500	Ring stretching vibrations of the pyrazole.
N-H bend	1650 - 1580	Scissoring vibration of the primary amine.

Predicted Key IR Absorptions for **3-Amino-1-methylpyrazole Hydrochloride**:

The most significant change will be the appearance of absorption bands characteristic of an ammonium salt.

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Functional Group	Predicted Wavenumber (cm^{-1})	Description
N-H^+ stretch	3200 - 2800	A broad and strong absorption band due to the stretching of the N-H bonds in the ammonium group. This often overlaps with the C-H stretching vibrations.
C-H stretch (aromatic & aliphatic)	3150 - 2850	These bands will likely be present but may be obscured by the broad N-H^+ stretch.
N-H^+ bend (asymmetric)	~1600	A medium to strong absorption.
N-H^+ bend (symmetric)	~1500	A medium to strong absorption.
C=N, C=C stretch	1650 - 1500	Ring stretching vibrations, which may be slightly shifted upon protonation.

Experimental Protocol for IR Spectroscopy (ATR):

- Ensure the diamond crystal of the Attenuated Total Reflectance (ATR) accessory is clean.
- Record a background spectrum.
- Place a small amount of the solid **3-amino-1-methylpyrazole hydrochloride** onto the crystal.
- Apply pressure to ensure good contact between the sample and the crystal.
- Record the IR spectrum, typically in the range of 4000-400 cm^{-1}.

Mass Spectrometry (MS)

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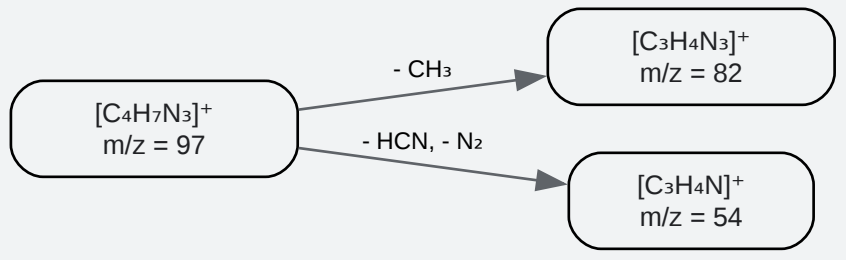
Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, which helps in determining the molecular weight and elucidating the structure.

Expected Mass Spectrum of **3-Amino-1-methylpyrazole Hydrochloride**:

In a typical electron ionization (EI) mass spectrometer, the hydrochloride salt will likely undergo thermal decomposition in the hot injection port, leading to the loss of HCl gas. Therefore, the resulting mass spectrum will be that of the free base, 3-amino-1-methylpyrazole.

- Molecular Ion (M^+): The mass spectrum is expected to show a prominent molecular ion peak at m/z = 97, corresponding to the molecular weight of the free base ($C_4H_7N_3$).[4]
- Fragmentation Pattern: The fragmentation of the pyrazole ring can be complex. Key fragments may arise from the loss of a methyl group, HCN, or other small molecules.

Predicted Fragmentation Pathway:



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Caption: A simplified predicted fragmentation pathway for 3-amino-1-methylpyrazole.

Experimental Protocol for Mass Spectrometry (EI):

- Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC).
- Ionize the sample using a standard electron energy of 70 eV.
- Analyze the resulting ions using a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).

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Conclusion

The spectroscopic analysis of **3-amino-1-methylpyrazole hydrochloride** is crucial for its identification and quality control in research and industrial settings. This guide provides a comprehensive overview of the expected NMR, IR, and MS data, based on the known spectra of the free base and fundamental spectroscopic principles. While direct experimental data for the hydrochloride salt is limited in the public domain, the predictive analysis presented here offers a robust framework for interpreting the spectroscopic features of this important compound. Researchers are encouraged to acquire and publish the experimental data for the hydrochloride salt to further enrich the scientific literature.

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